

# storage and handling instructions for in vivo grade OX86 antibody

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## Compound of Interest

Compound Name: Anti-Mouse OX40/CD134 (LALA-PG) Antibody (OX86)

Cat. No.: B15602332

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## Application Notes and Protocols: In Vivo Grade OX86 Antibody

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper storage, handling, and application of the in vivo grade OX86 antibody. The OX86 antibody is a rat monoclonal antibody (IgG1) that specifically targets the murine CD134, also known as OX40 or TNFRSF4. It functions as an agonist, stimulating the OX40 signaling pathway to enhance T-cell responses, making it a valuable tool in immunology and cancer immunotherapy research.

## Storage and Handling

Proper storage and handling are critical to maintain the integrity and functionality of the in vivo grade OX86 antibody.

Storage Recommendations:

Condition	Temperature	Duration	Notes
Short-term Storage	2-8°C	Up to 1 month	Store in a sterile condition as received. [1][2][3]
Long-term Storage	-80°C	Extended periods	Aseptically aliquot into working volumes and store. Avoid repeated freeze-thaw cycles.[1][3][4] Some suppliers recommend $\leq -70^{\circ}\text{C}$ . [2]

#### Formulation and Stability:

The antibody is typically supplied in a sterile, preservative-free phosphate-buffered saline (PBS) solution (0.01 M PBS, 150 mM NaCl, pH 7.2-7.4) without any carrier proteins.[1][5] Due to the inherent properties of antibodies, some precipitation may occur over time.[1][5] If precipitation is observed, it can be removed by aseptic centrifugation and/or filtration.[1][2]

#### Key Handling Precautions:

- **Aseptic Technique:** Always use sterile techniques when handling the antibody to prevent microbial contamination.
- **Avoid Freeze-Thaw Cycles:** Repeated freezing and thawing can denature the antibody, leading to a loss of activity.[1][2][3][4] Aliquoting the antibody into single-use volumes for long-term storage is highly recommended.[1][2][3][4]
- **Dilution:** If dilution is necessary, use a sterile, endotoxin-free buffer as recommended by the supplier. Some suppliers recommend a specific in vivo antibody diluent.[5]

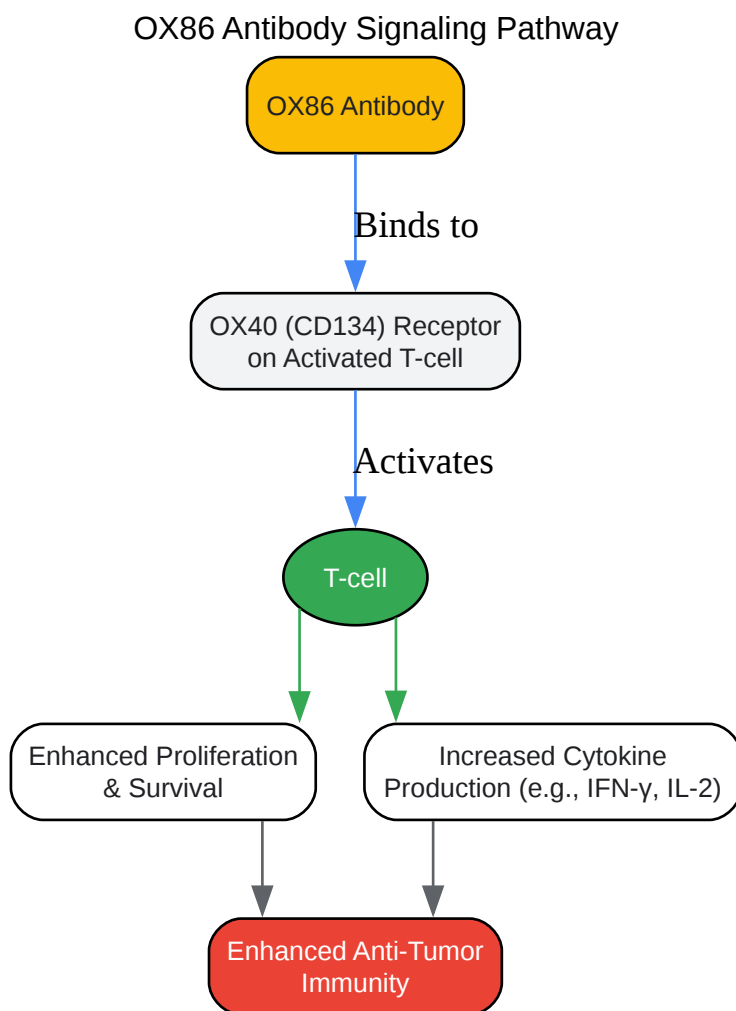
## Mechanism of Action and Signaling Pathway

The OX86 antibody is an agonist that binds to OX40 (CD134), a member of the tumor necrosis factor receptor (TNFR) superfamily.[5][6] OX40 is primarily expressed on activated CD4+ and

CD8+ T cells, as well as on other immune cells like regulatory T cells (Tregs), natural killer (NK) cells, and NKT cells.[1][4][5]

Binding of the OX86 antibody to OX40 provides a co-stimulatory signal to T cells, leading to:

- Enhanced T-cell Proliferation and Survival: Promotes the clonal expansion of antigen-specific T cells.[5]
- Increased Cytokine Production: Boosts the production of effector cytokines such as IL-2 and IFN- $\gamma$ . [5]
- Inhibition of T-cell Tolerance: Can prevent the induction of an unresponsive state in T cells.[5]
- Enhanced Anti-Tumor Immunity: By activating T cells, the OX86 antibody can delay tumor growth in vivo.[5][6][7]



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Caption: OX86 antibody binds to and activates the OX40 receptor on T-cells.

## In Vivo Experimental Protocol: Anti-Tumor Efficacy Study

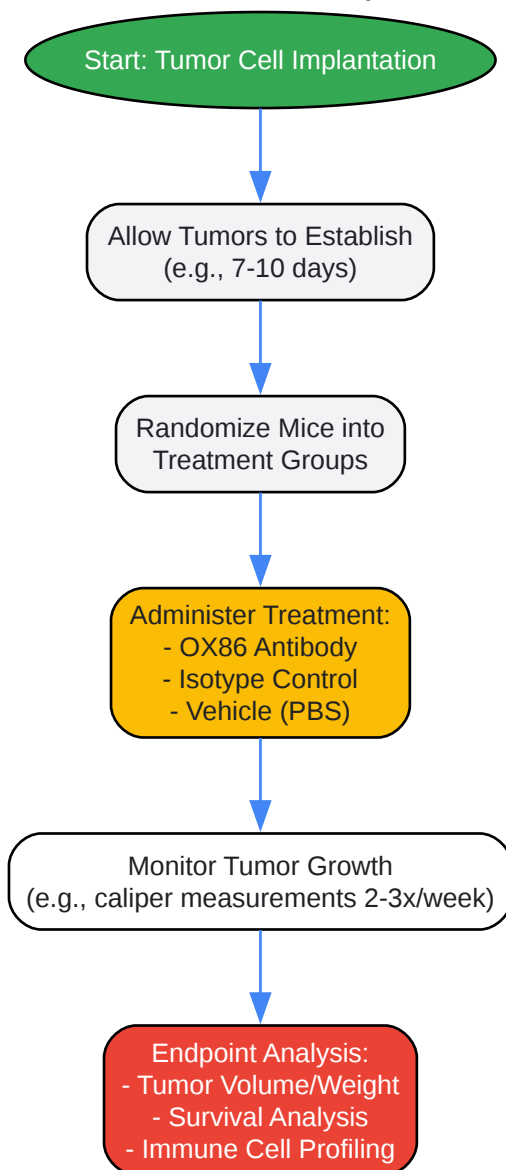
This protocol provides a general framework for evaluating the anti-tumor efficacy of the in vivo grade OX86 antibody in a murine tumor model.

Materials:

- In vivo grade OX86 antibody
- Sterile, endotoxin-free PBS or recommended diluent
- Tumor-bearing mice (e.g., C57BL/6 or BALB/c with syngeneic tumors)
- Isotype control antibody (rat IgG1)
- Sterile syringes and needles

Experimental Workflow:

## In Vivo Anti-Tumor Efficacy Workflow



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Caption: Workflow for an in vivo anti-tumor efficacy study using OX86 antibody.

Procedure:

- Tumor Cell Implantation: Subcutaneously implant tumor cells into the flank of the mice.
- Tumor Growth and Grouping: Allow tumors to reach a palpable size (e.g., 50-100 mm<sup>3</sup>). Randomize mice into treatment groups (e.g., n=8-10 mice per group):

- Vehicle control (e.g., sterile PBS)
- Isotype control (rat IgG1)
- OX86 antibody
- Antibody Preparation and Administration:
  - On the day of treatment, thaw the OX86 antibody and isotype control on ice.
  - Dilute the antibodies to the desired concentration using sterile, endotoxin-free PBS. A typical dose for in vivo studies can range from 100 µg per mouse to 15 mg/kg, administered intraperitoneally (i.p.).<sup>[7][8]</sup> The optimal dose and schedule should be determined for each specific tumor model and experimental setup.
  - Administer the prepared solutions to the respective groups. A common treatment schedule is twice a week for two weeks.<sup>[7]</sup>
- Monitoring and Data Collection:
  - Measure tumor dimensions with calipers 2-3 times per week and calculate tumor volume (e.g.,  $\text{Volume} = 0.5 \times \text{Length} \times \text{Width}^2$ ).
  - Monitor the body weight and overall health of the mice.
  - Record survival data.
- Endpoint Analysis:
  - At the end of the study (based on tumor size limits or a pre-determined time point), euthanize the mice.
  - Excise tumors and record their final weight.
  - Tumors and spleens can be harvested for further analysis, such as flow cytometry to assess the immune cell populations (e.g., CD4+ and CD8+ T cells).

## Quality Control and Product Specifications

The in vivo grade OX86 antibody is manufactured to ensure high purity and low endotoxin levels, making it suitable for in vivo applications.

Parameter	Specification	Significance
Purity	≥95% by SDS-PAGE	Ensures the absence of contaminating proteins.[1][5]
≥98% monomer by SEC	Indicates a low level of antibody aggregates, which can affect efficacy and safety. [1][3]	
Endotoxin Level	<0.5 EU/mg (or lower)	Minimizes the risk of non-specific inflammatory responses in vivo.[1][3]
Concentration	Typically ≥ 5.0 mg/ml	Provides a concentrated stock for convenient dilution.[1][5]

Note: Always refer to the lot-specific datasheet provided by the supplier for the most accurate and up-to-date information. Each investigator should determine their own optimal working dilution for specific applications.[4]

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